

Mass Spectrometry Fragmentation of Ethyl 4-chlorobenzoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ethyl 4-chlorobenzoate*

Cat. No.: *B1584416*

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Introduction

Ethyl 4-chlorobenzoate is an aromatic ester of significant interest in organic synthesis and as a potential intermediate in the development of pharmaceutical compounds. Understanding its behavior under mass spectrometric analysis is crucial for its identification, characterization, and quantification in various matrices. This technical guide provides a comprehensive overview of the fragmentation pathways of **Ethyl 4-chlorobenzoate**, primarily under Electron Ionization (EI), and discusses the expected behavior under softer ionization techniques. It also includes a representative experimental protocol for its analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

Electron Ionization (EI) Mass Spectrometry

Electron Ionization is a "hard" ionization technique that imparts significant energy to the analyte molecule, leading to extensive fragmentation. The resulting mass spectrum is a fingerprint of the molecule, providing valuable structural information.

Quantitative Data

The EI mass spectrum of **Ethyl 4-chlorobenzoate** is characterized by several key fragment ions. The relative intensities of these ions can be used for identification and quantification. The data presented below is a summary from various spectral databases.[\[1\]](#)[\[2\]](#)

m/z	Relative Intensity (%)	Proposed Fragment Ion
186	5.2	[M+2]•+
184	15.6	[M]•+
156	32.8	[M - C ₂ H ₄]•+
141	33.3	[M - OC ₂ H ₅]•+ (37Cl isotope)
139	100.0	[M - OC ₂ H ₅]•+ (35Cl isotope)
113	9.8	[C ₆ H ₄ Cl]•+ (37Cl isotope)
111	29.8	[C ₆ H ₄ Cl]•+ (35Cl isotope)
75	17.5	[C ₆ H ₃]•+

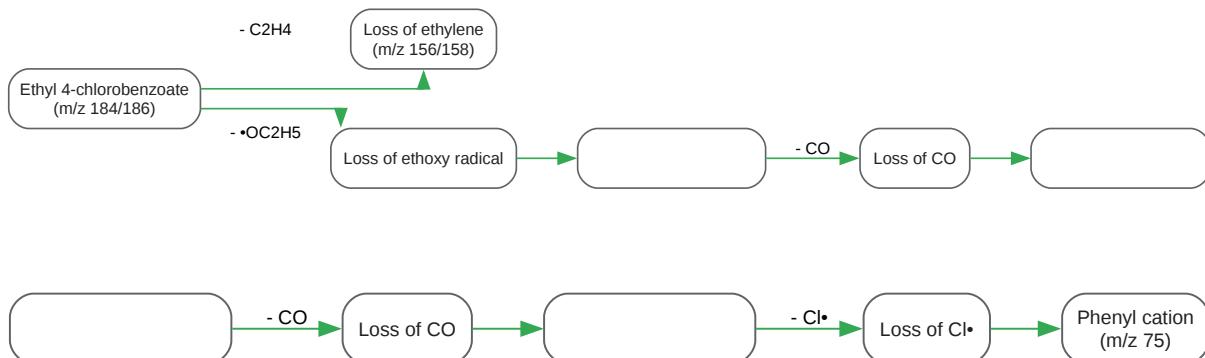
Note: The presence of chlorine is indicated by the characteristic isotopic pattern for ions containing chlorine, with the (M+2) peak having approximately one-third the intensity of the M peak.

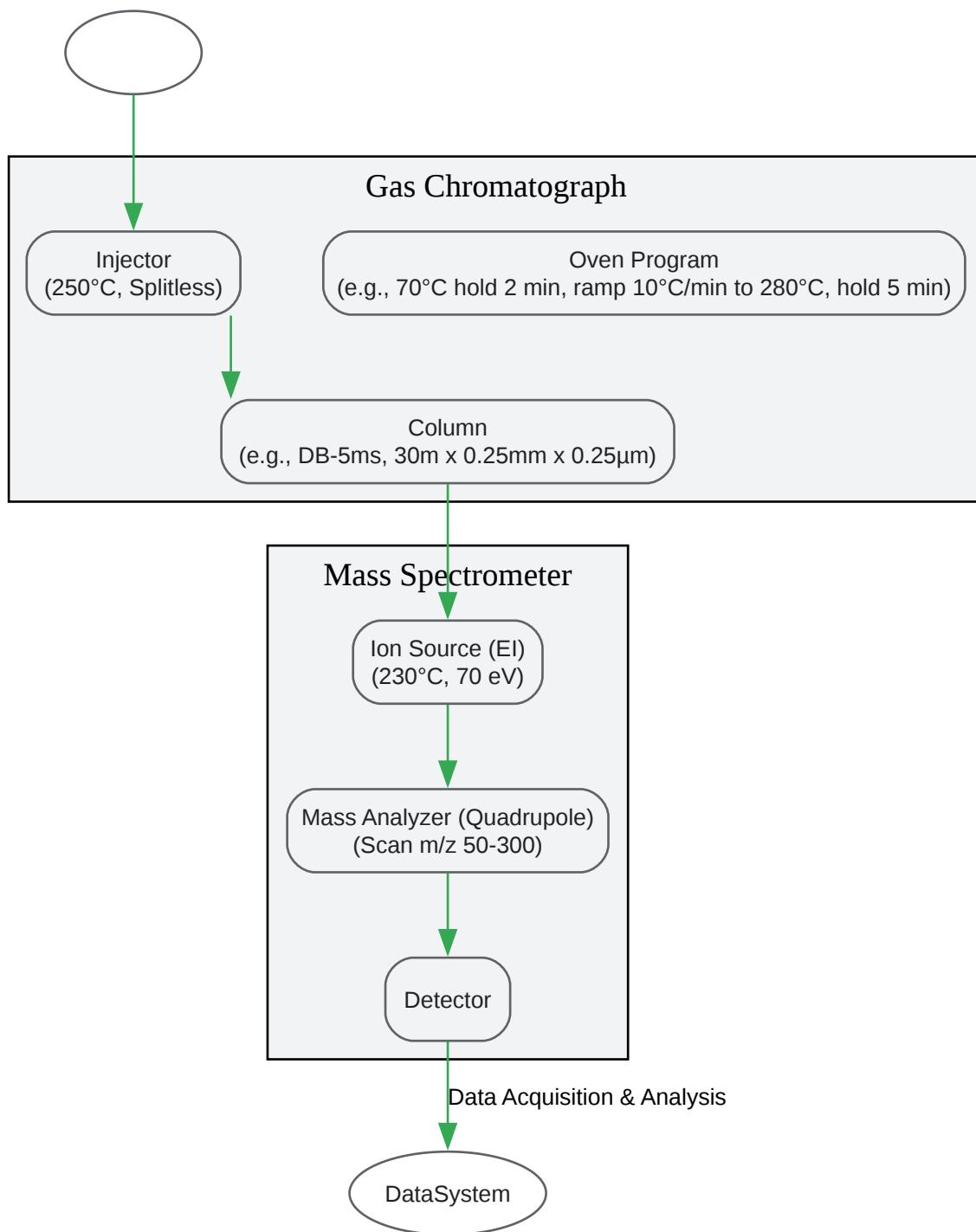
Fragmentation Pathways

The fragmentation of **Ethyl 4-chlorobenzoate** under EI conditions proceeds through several key pathways, which are initiated by the removal of an electron to form the molecular ion ([M]•+).

Primary Fragmentation Pathways

The most prominent fragmentation pathways involve the cleavage of bonds adjacent to the carbonyl group and the aromatic ring.



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References

- 1. Ethyl-4-chlorobenzoate [webbook.nist.gov]
- 2. Ethyl 4-chlorobenzoate | C9H9ClO2 | CID 81785 - PubChem [pubchem.ncbi.nlm.nih.gov]
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